

7-O-Methylporiol: An In-depth Technical Guide on a Novel Flavonoid

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Compound of Interest

Compound Name: 7-O-Methylporiol

Cat. No.: B12420549

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CAS Number: 206560-99-8 Molecular Formula: C₁₇H₁₆O₅ Molecular Weight: 300.31

This technical guide provides a comprehensive overview of **7-O-Methylporiol**, a C-methylated flavonoid, for researchers, scientists, and drug development professionals. Due to the limited publicly available data on the biological activity of this specific compound, this document focuses on its chemical properties, isolation, and the broader context of related compounds.

Chemical and Physical Properties

7-O-Methylporiol is a flavonoid distinguished by a methyl group at the C-7 position. Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	206560-99-8	N/A
Molecular Formula	C ₁₇ H ₁₆ O ₅	N/A
Molecular Weight	300.31 g/mol	N/A
IUPAC Name	5,4'-dihydroxy-7-methoxy-8-methylflavanone	N/A
Canonical SMILES	CC1=C(C2=C(C=C1OC)OC(C2=O)C3=CC=C(C=C3)O)O	N/A

Isolation and Synthesis

Natural Source and Isolation

7-O-Methylporiol was first isolated from the leaf exudate of *Callistemon coccineus*, a plant belonging to the Myrtaceae family. The isolation was part of a broader study on C-methylated flavonoids from the leaf waxes of various Myrtaceae species.

Experimental Protocol: Isolation from *Callistemon coccineus*

The isolation procedure, as described in the initial discovery, involves the following general steps:

- **Extraction:** The waxy coating on the leaves of *Callistemon coccineus* is extracted using a suitable organic solvent to dissolve the surface flavonoids.
- **Chromatographic Separation:** The resulting extract is subjected to column chromatography on silica gel or a similar stationary phase.
- **Fractionation:** Elution with a gradient of solvents is used to separate the different flavonoid constituents.
- **Purification:** Fractions containing **7-O-Methylporiol** are further purified using techniques such as preparative thin-layer chromatography (pTLC) or high-performance liquid chromatography (HPLC).
- **Structure Elucidation:** The structure of the isolated compound is determined using spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

A generalized workflow for the isolation of flavonoids from plant material is depicted below.



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Caption: Generalized workflow for the isolation of **7-O-Methylporiol**.

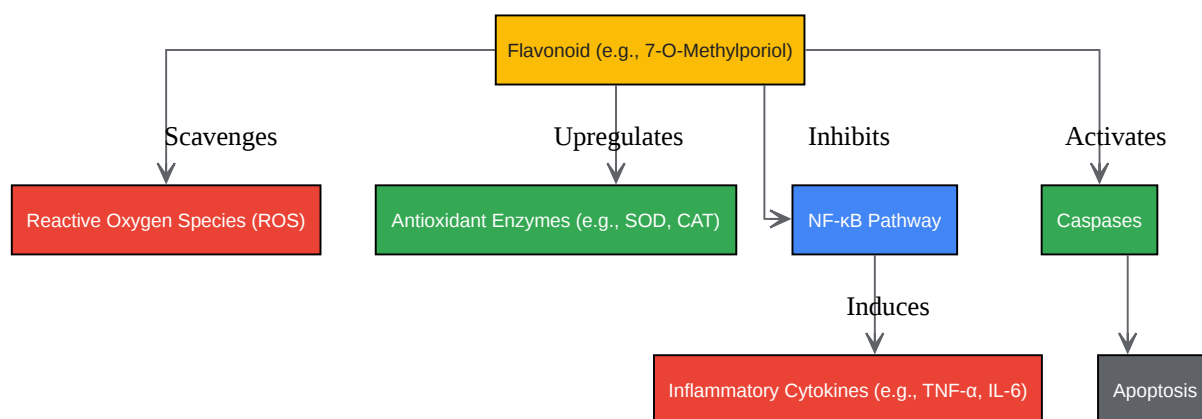
Chemical Synthesis

Currently, there are no published, detailed protocols for the total synthesis of **7-O-Methylporiol**. The synthesis of flavonoids, in general, involves multi-step processes that can be adapted for the specific substitutions found in this molecule.

Biological Activity and Mechanism of Action

As of the latest literature review, there is a notable absence of published studies detailing the specific biological activities or the mechanism of action of **7-O-Methylporiol**. Flavonoids as a class are known to exhibit a wide range of pharmacological effects, including antioxidant, anti-inflammatory, antimicrobial, and anticancer properties. The presence of the C-methylation and O-methylation in **7-O-Methylporiol** may influence its bioavailability and activity profile compared to other flavonoids.

The potential biological activities of flavonoids are often attributed to their ability to modulate various signaling pathways. A hypothetical representation of common flavonoid-modulated pathways is provided below. It is important to note that the involvement of **7-O-Methylporiol** in these pathways has not been experimentally confirmed.



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Caption: Hypothetical signaling pathways potentially modulated by flavonoids.

Future Directions and Research Opportunities

The lack of biological data for **7-O-Methylporiol** presents a significant opportunity for future research. Key areas for investigation include:

- In vitro screening: Assessing the antioxidant, anti-inflammatory, antimicrobial, and cytotoxic activities of **7-O-Methylporiol** against various cell lines.
- Mechanism of action studies: Investigating the molecular targets and signaling pathways modulated by this flavonoid.
- In vivo studies: Evaluating the efficacy and safety of **7-O-Methylporiol** in animal models of disease.
- Structure-activity relationship (SAR) studies: Synthesizing analogs of **7-O-Methylporiol** to understand the contribution of its specific structural features to any observed biological activity.

Conclusion

7-O-Methylporiol is a structurally interesting C-methylated flavonoid isolated from *Callistemon coccineus*. While its chemical properties have been defined, its biological potential remains largely unexplored. This technical guide serves as a foundational document, summarizing the current knowledge and highlighting the significant need for further research to unlock the potential therapeutic applications of this novel natural product. The scientific community is encouraged to pursue studies that will elucidate the pharmacological profile of **7-O-Methylporiol**, thereby contributing to the development of new therapeutic agents.

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